

ATTO 488 NHS Ester: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: ATTO 488 NHS ester

Cat. No.: B12371995

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **ATTO 488 NHS ester**, a widely used fluorescent label. The information is intended to equip laboratory personnel with the knowledge necessary to handle this reagent safely and effectively, minimizing risks and ensuring the integrity of experimental outcomes.

Product Identification and Properties

ATTO 488 is a hydrophilic fluorescent label characterized by its high water solubility, strong absorption, and exceptional thermal and photostability.^[1] The N-hydroxysuccinimidyl (NHS) ester functional group allows for the convenient labeling of primary amino groups on biomolecules such as proteins and antibodies.^{[2][3]}

Table 1: Physical and Chemical Properties of **ATTO 488 NHS Ester**

Property	Value	Reference
Molecular Weight	981 g/mol	[4]
Excitation Maximum (λ_{abs})	500 nm	[4]
Emission Maximum (λ_{fl})	520 nm	[4]
Molar Extinction Coefficient (ϵ_{max})	$9.0 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	[4]
Fluorescence Quantum Yield (η_{fl})	80%	[4]
Fluorescence Lifetime (τ_{fl})	4.1 ns	[4]
Solubility	Soluble in polar solvents (DMF, DMSO, acetonitrile)	[1]

Hazard Identification and Safety Precautions

According to available Safety Data Sheets (SDS), **ATTO 488 NHS ester** is not classified as a dangerous substance or mixture. However, as with any chemical reagent, it should be handled with care, adhering to good laboratory practices.

General Safety Precautions:

- Engineering Controls: Ensure good ventilation in the work area.[4]
- Personal Hygiene: Do not eat, drink, or smoke when using this product. Always wash hands after handling.[4]
- Exposure Avoidance: Avoid contact with skin, eyes, and clothing. Do not breathe dust.

Personal Protective Equipment (PPE):

A comprehensive assessment of the specific laboratory environment and procedures should be conducted to determine the appropriate level of PPE. The following table outlines recommended PPE for handling **ATTO 488 NHS ester**.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Protects against accidental splashes of the dye solution.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the dye.
Skin and Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory Protection	Not typically required for small quantities under well-ventilated conditions. A dust mask may be considered when handling the solid powder.	Minimizes inhalation of airborne particles.

Handling and Storage

Proper handling and storage are critical to maintain the reactivity of the NHS ester and prevent degradation.

Handling:

- **Moisture Sensitivity:** NHS esters are highly susceptible to hydrolysis.^[5] Vials should be allowed to equilibrate to room temperature before opening to prevent moisture condensation.^{[1][5]}
- **Solvent Preparation:** Use anhydrous, amine-free dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to prepare stock solutions.^[1] Prepare these solutions immediately before use as their stability may be limited.^[1]
- **Inert Atmosphere:** For long-term preservation of reactivity, handle the solid and stock solutions under an inert atmosphere (e.g., nitrogen or argon).^[5]

Storage:

Table 3: Storage Conditions for **ATTO 488 NHS Ester**

Form	Storage Temperature	Conditions	Shelf Life
Solid (as received)	-20°C	Protect from moisture and light.[1]	At least three years when stored properly. [1]
Stock Solution in Anhydrous DMSO/DMF	-20°C or -80°C	Aliquot to avoid repeated freeze-thaw cycles. Protect from light. Store in a desiccated environment.[5]	Up to 1-2 months at -20°C.[6]
Aqueous Solution	Use Immediately	NHS esters hydrolyze rapidly in aqueous solutions.	Not recommended for storage.
Protein Conjugate	4°C (short-term) or -20°C to -80°C (long-term)	Add a preservative like 2 mM sodium azide for storage at 4°C. Aliquot for long-term storage to avoid freeze-thaw cycles. Protect from light.	Several months at 4°C with preservative. Indefinite at -20°C or -80°C.

Experimental Protocols

Preparation of a 10 mM Stock Solution in Anhydrous DMSO:

- Allow the vial of solid **ATTO 488 NHS ester** to warm to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration.
- Vortex briefly to ensure the dye is fully dissolved.

- Use the solution immediately or aliquot into smaller volumes and store at -20°C, protected from light and moisture.

General Protocol for Protein Labeling:

This protocol is a general guideline and may require optimization for specific proteins.

- **Protein Preparation:** Dissolve the protein in an amine-free buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5) at a concentration of 2-10 mg/mL.[\[6\]](#) Ensure the protein solution is free of ammonium salts and amine-containing buffers like Tris.
- **Reaction Setup:** Add a 5 to 20-fold molar excess of the **ATTO 488 NHS ester** stock solution to the protein solution.
- **Incubation:** Gently mix and incubate the reaction for 1 to 4 hours at room temperature or overnight on ice, protected from light.[\[6\]](#)
- **Purification:** Separate the labeled protein from unreacted dye using a suitable method such as gel filtration (e.g., Sephadex G-25) or dialysis.

Waste Disposal

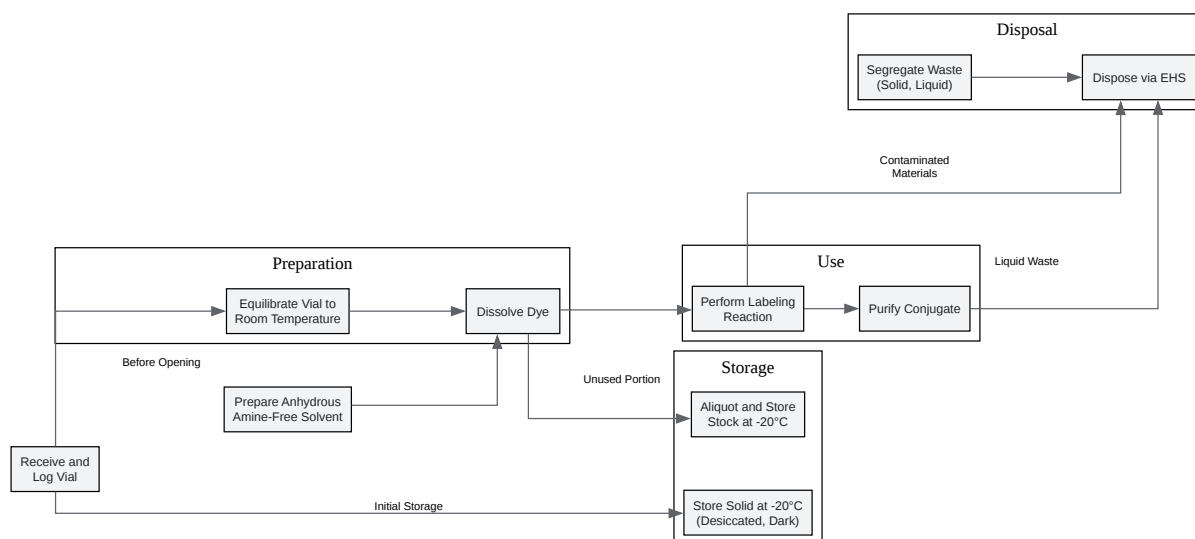
Dispose of all waste materials in accordance with local, state, and federal regulations. While **ATTO 488 NHS ester** is not classified as hazardous, it is prudent to treat all dye-related waste as chemical waste.

Table 4: Waste Disposal Procedures

Waste Stream	Disposal Protocol
Unused Solid Dye	Collect in a designated, labeled hazardous waste container. Do not dispose of in regular trash.
Concentrated Stock Solutions (in DMSO/DMF)	Collect in a sealed, labeled hazardous waste container. Do not dispose of down the drain.
Dilute Aqueous Solutions (from labeling reactions)	While some institutions may permit drain disposal of very dilute, non-mutagenic dyes, it is best practice to collect this waste in a labeled container for chemical waste disposal.
Contaminated Labware (pipette tips, tubes, etc.)	Collect in a designated solid hazardous waste container.
Gels	Collect in a sealed container and dispose of as hazardous waste.

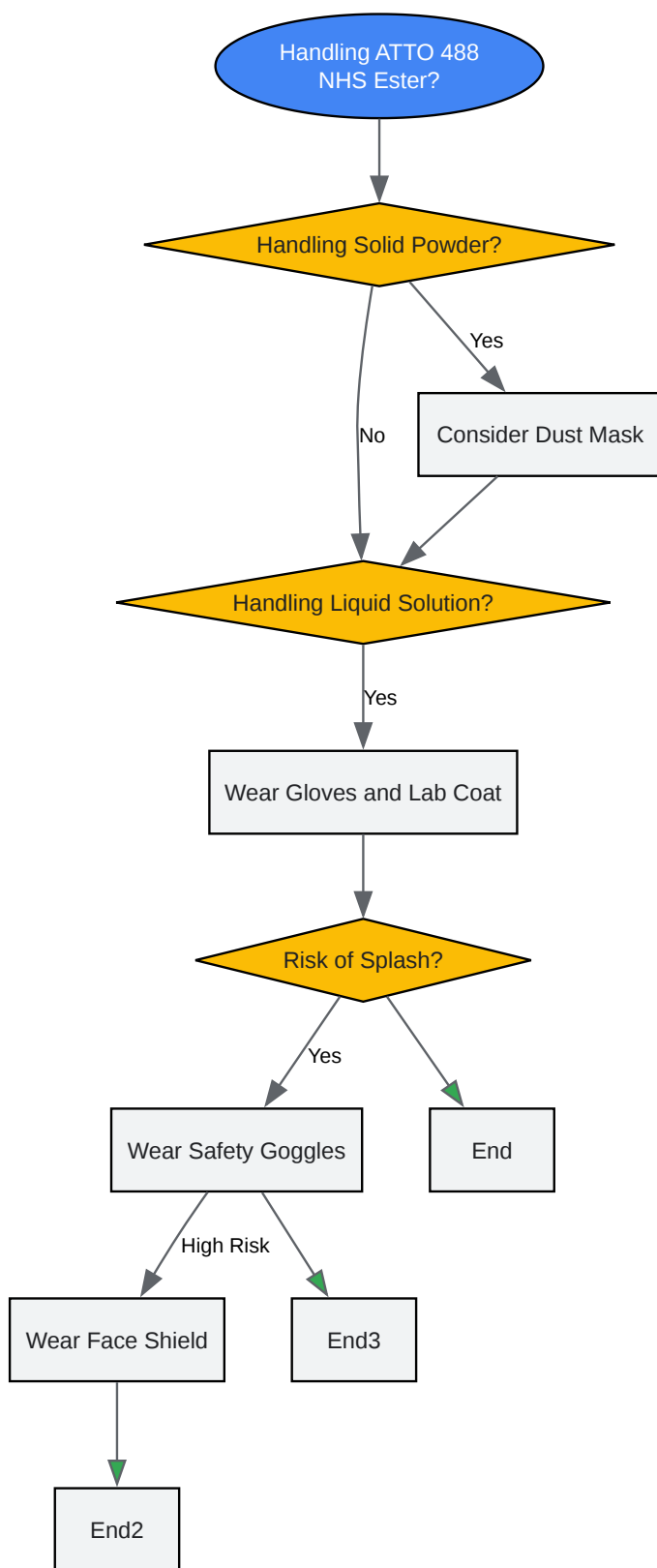
Visual Workflows

The following diagrams illustrate key workflows for the safe handling and use of **ATTO 488 NHS ester**.



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Caption: Workflow for the safe handling of **ATTO 488 NHS ester**.



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Caption: Decision tree for selecting appropriate PPE.

By adhering to the guidelines outlined in this technical guide, researchers can safely and effectively utilize **ATTO 488 NHS ester** in their experimental workflows, contributing to the generation of reliable and reproducible scientific data.

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